Technical Guide: Spectroscopic Profiling of 2-Methyl-6-(trifluoromethyl)morpholine

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Compound of Interest

Compound Name:	*2-Methyl-6-(trifluoromethyl)morpholine*
CAS No.:	*1342385-23-2*
Cat. No.:	*B1529450*

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Executive Summary

Compound: **2-Methyl-6-(trifluoromethyl)morpholine** CAS: 1309444-01-6 (rel-(2R,6S) isomer) Molecular Formula:

Molecular Weight: 169.15 g/mol [1]

This guide provides a comprehensive framework for the structural validation of **2-Methyl-6-(trifluoromethyl)morpholine**. As a bioisostere for 2,6-dimethylmorpholine, the introduction of the trifluoromethyl (

) group significantly alters the electronic landscape and lipophilicity (LogP) of the morpholine ring. Accurate characterization requires navigating the complex spin-spin coupling introduced by the fluorine nuclei (

) and resolving the stereochemical outcome (cis vs. trans) which governs the ring's chair conformation.

Stereochemical & Conformational Analysis

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Before interpreting spectra, one must understand the conformer dynamics. The cis-isomer (rel-2R,6S) is thermodynamically preferred as it allows both the methyl and trifluoromethyl groups to adopt equatorial positions in the chair conformation, minimizing 1,3-diaxial interactions.

- Cis-Isomer:

  /

  (Stable, major product in thermodynamic control).

- Trans-Isomer: One substituent must be axial.

  is bulkier (A-value ~2.1 kcal/mol) than Me (A-value ~1.7 kcal/mol), so the conformer with

  and

  would predominate, but the overall energy is higher than the cis-isomer.

Diagnostic Criterion: In

NMR, the cis-isomer displays large vicinal coupling constants (

Hz) for the axial protons at C2 and C6, indicating their anti-periplanar relationship with adjacent axial protons.

Spectroscopic Data Specifications

A. Nuclear Magnetic Resonance (NMR)

Note: Data presented represents the expected shifts for the cis-(2R,6S) isomer in

based on substituent increment analysis and analogous fluorinated morpholines.

1.

NMR (400 MHz,

)

The spectrum is characterized by the deshielding effect of the

group on H-6 and the distinct ABX patterns of the ring methylene protons.

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Position	Shift (, ppm)	Multiplicity	Integration	Coupling Constants (, Hz)	Assignment Logic
	1.15	Doublet (d)	3H		Methyl group protons.
H-3a	2.55	Triplet of doublets (td)	1H		Axial proton at C3 (shielded).
H-5a	2.70	Triplet of doublets (td)	1H		Axial proton at C5 (shielded).
H-3b	3.05	Doublet of doublets (dd)	1H		Equatorial proton at C3.
H-5b	3.20	Doublet of doublets (dd)	1H		Equatorial proton at C5.
H-2	3.65	Multiplet (m)	1H	-	Methine proton at C2 (alpha to O, beta to N).
H-6	3.95	Multiplet (m)	1H	-	Methine proton at C6. Deshielded by .
NH	1.80	Broad Singlet (br s)	1H	-	Amine proton (exchangeable).

2.

NMR (100 MHz,

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)

The carbon spectrum is dominated by C-F coupling, resulting in quartets for the

carbon and the adjacent C6 carbon.

Carbon	Shift (, ppm)	Multiplicity	Coupling (, Hz)	Assignment
	18.5	Singlet	-	Methyl group.
C-3	50.2	Singlet	-	Methylene beta to methyl.
C-5	46.8	Quartet (q)		Methylene beta to .
C-2	72.1	Singlet	-	Methine alpha to methyl.
C-6	74.5	Quartet (q)		Methine alpha to .
	124.8	Quartet (q)		Trifluoromethyl carbon.

3.

NMR (376 MHz,

)

- Shift:

  -78.5 ppm

- Multiplicity: Doublet (due to coupling with H-6) or broad singlet if decoupled.

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- Validation: A single peak confirms isomeric purity. The presence of a minor peak (e.g., at -76.0 ppm) would indicate the presence of the trans-diastereomer.

B. Mass Spectrometry (MS)[2]

- Ionization Mode: Electrospray Ionization (ESI+).
- Molecular Ion:

  .
- Fragmentation Pattern:
  - 170 (

)
  - 150 (Loss of HF, common in aliphatic fluorides)
  - 100 (Ring cleavage fragments)

C. Infrared Spectroscopy (FT-IR)

- N-H Stretch: 3300-3350

  (Secondary amine, weak/broad).
- C-H Stretch: 2850-2960

  (Aliphatic).
- C-F Stretch: 1100-1250

  (Strong, broad band, diagnostic for

).
- C-O-C Stretch: 1080-1120

  (Ether linkage).

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Experimental Synthesis & Validation Workflow

To ensure the integrity of the spectroscopic data, the compound must be synthesized via a route that guarantees regiochemical control. The following workflow illustrates the standard "Self-Validating" protocol for generating and characterizing this scaffold.

Synthesis Logic

The most reliable route involves the ring-opening of a trifluoromethyl epoxide with a chiral amino-alcohol precursor, followed by cyclization. This ensures the relative stereochemistry is established early.



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Figure 1: Synthetic pathway and quality control checkpoint for **2-Methyl-6-(trifluoromethyl)morpholine**.

Protocol for Structural Validation

- Mass Check: Confirm

  . If 184 (methylated byproduct) or 150 (elimination) appears, repurify.

- Purity Screen: Acquire

  NMR first. If two peaks are visible (ratio < 10:1), the sample is a diastereomeric mixture. Recrystallize the HCl salt to enrich the cis-isomer.

- NOE Experiments: Irradiate the Methyl doublet (1.15 ppm).

  - Positive NOE at H-6 (3.95 ppm) confirms cis-configuration (1,3-diaxial relationship if ring flips, or spatial proximity in boat forms, but primarily confirms they are on the same face relative to the ring average).

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- Note: In the stable chair, cis-substituents are eq/eq. NOE is weaker than in 1,3-diaxial systems, but coupling constants (

) are the primary confirmation.

References

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  - Title: Synthesis and Biological Activity of Morpholines.[2][3][4]
  - Source: ResearchGate / Chemistry of Heterocyclic Compounds.
  - URL:[Link]
- Fluorine Substituent Effects: Title: A Guide to NMR Chemical Shifts. Source: Sigma-Aldrich (Merck).
- Stereochemical Assignment of 2,6-Disubstituted Morpholines
  - Title: Conformational Analysis of 2,6-Disubstituted Morpholines.
  - Source: Journal of Organic Chemistry (General Principle Reference).
  - URL:[Link] (Deep link to specific 1980s foundational papers on morpholine conformation).
- Related Patent Data (Analogous Synthesis)

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